

6-(Aminomethyl)pyridin-2-amine safety and handling

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Compound of Interest

Compound Name: 6-(Aminomethyl)pyridin-2-amine

Cat. No.: B064707

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An In-Depth Technical Guide to the Safe Handling of **6-(Aminomethyl)pyridin-2-amine**

Authored for Drug Development Professionals, Researchers, and Scientists

Abstract

6-(Aminomethyl)pyridin-2-amine is a bifunctional molecule of significant interest in medicinal chemistry and drug development, valued for its role as a versatile building block and ligand. Its structure, featuring a primary aminomethyl group and a primary aromatic amine on a pyridine scaffold, imparts specific reactivity and biological potential. However, these same functional groups are responsible for its significant hazardous properties. This guide provides a comprehensive overview of the critical safety and handling protocols necessary for the responsible use of this compound in a laboratory setting. It moves beyond a simple recitation of safety data sheet (SDS) information to offer a deeper, scientifically grounded understanding of the hazards, enabling researchers to implement robust and self-validating safety systems.

Compound Identification and Physicochemical Properties

Understanding the fundamental properties of a chemical is the first step in a robust safety assessment. **6-(Aminomethyl)pyridin-2-amine** is a primary amine, which dictates much of its chemical behavior and hazard profile.

| Property | Value | Source |
|--------------------|--|--------|
| Chemical Name | 6-(Aminomethyl)pyridin-2-amine | N/A |
| CAS Number | 86566-33-0 | N/A |
| Molecular Formula | C ₆ H ₉ N ₃ | N/A |
| Molecular Weight | 123.16 g/mol | N/A |
| Appearance | Liquid | [1] |
| Boiling Point | 82 - 85 °C (16 hPa) | [1] |
| Density | 1.049 g/cm ³ at 25 °C | [1] |
| Chemical Stability | The product is chemically stable under standard ambient conditions | [1] |

The presence of two amine groups makes the molecule basic and nucleophilic, and also highly corrosive. These groups can readily react with acidic and electrophilic compounds and are responsible for the severe skin and eye damage the compound can cause.

Hazard Identification and GHS Classification

6-(Aminomethyl)pyridin-2-amine is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its corrosive nature.

| Hazard Class | Category | GHS Pictogram | Signal Word | Hazard Statement | Source |
|--------------------|----------|---------------|-------------|--|---------------------|
| Skin Corrosion | 1B | corrosive | Danger | H314: Causes severe skin burns and eye damage | [1] |
| Serious Eye Damage | 1 | corrosive | Danger | H314: Causes severe skin burns and eye damage | [1] |

Expert Insight: The Category 1B classification for skin corrosion indicates that, upon application, the material causes irreversible damage to the skin, specifically necrosis through the epidermis and into the dermis, within an observation period of up to 14 days following an exposure of up to one hour.[\[1\]](#) This underscores the critical importance of preventing all direct contact.

Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential, prioritizing engineering controls and supplementing them with appropriate PPE. The causality behind each recommendation is rooted in the compound's corrosive nature.

Engineering Controls:

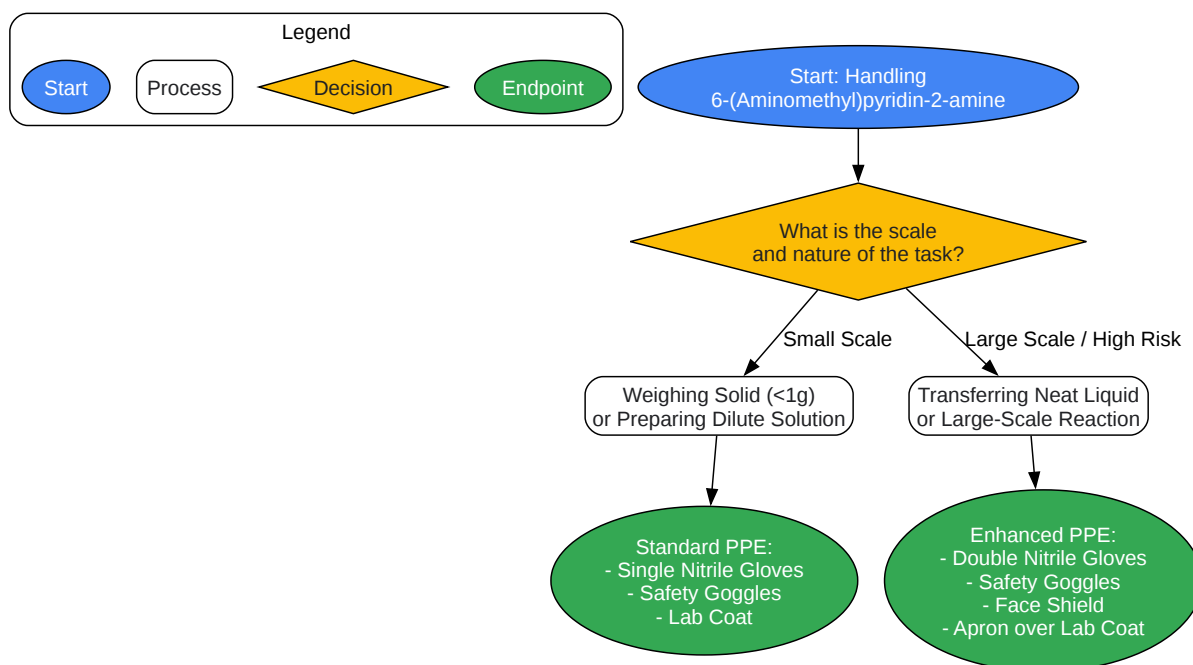
- Fume Hood: All manipulations of **6-(Aminomethyl)pyridin-2-amine**, including weighing, transferring, and preparing solutions, must be conducted inside a certified chemical fume hood. This is the primary barrier to prevent inhalation of any vapors or aerosols.[\[1\]](#)[\[2\]](#)
- Safety Shower and Eyewash Station: An accessible and regularly tested safety shower and eyewash station are mandatory in any laboratory where this compound is handled.[\[3\]](#) Immediate and copious irrigation is the most critical first aid measure for skin or eye contact.

Personal Protective Equipment (PPE): The selection of PPE is not a checklist but a dynamic risk assessment based on the experimental procedure.

- **Hand Protection:** Wear nitrile or neoprene gloves that are rated for protection against corrosive amines. Always inspect gloves for tears or pinholes before use. Double-gloving is recommended during transfers of neat material. After handling, remove gloves using the proper technique to avoid contaminating your skin and dispose of them in accordance with laboratory procedures.^[4]
- **Eye and Face Protection:** Chemical safety goggles are mandatory at all times. When handling larger quantities or when there is a significant risk of splashing, a full-face shield must be worn in addition to safety goggles.^[4]
- **Skin and Body Protection:** A flame-resistant lab coat must be worn and fully fastened. Ensure that clothing covers all exposed skin. Do not wear shorts or open-toed shoes in the laboratory.

Diagram: PPE Selection Workflow

This flowchart provides a logical path for selecting the appropriate level of PPE based on the task.



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Caption: PPE selection decision tree for handling **6-(Aminomethyl)pyridin-2-amine**.

Standard Operating Procedures (SOPs)

Adherence to detailed, validated protocols is essential for safety. The following SOPs provide a framework for common laboratory manipulations.

SOP 1: Weighing and Preparing a Solution

- Preparation: Don all required PPE (see Section 3). Ensure the analytical balance is inside a fume hood or a vented balance enclosure.
- Tare: Place a suitable weighing vessel (e.g., a glass vial) on the balance and tare it.
- Dispensing: Using a clean spatula or pipette, carefully transfer the desired amount of **6-(Aminomethyl)pyridin-2-amine** into the tared vessel. Perform this action slowly to minimize the risk of spills or aerosol generation.
- Sealing: Immediately cap the stock bottle and the weighing vessel.
- Cleaning: Wipe the spatula and any affected surfaces with a damp cloth (using a solvent like isopropanol), ensuring the cleaning cloth is disposed of as hazardous waste.
- Dissolution: In the fume hood, add the desired solvent to the weighing vessel containing the compound. If necessary, cap and vortex or stir until fully dissolved.
- Final Steps: Clean the exterior of the final solution container before removing it from the fume hood. Wash hands thoroughly after the procedure is complete.[\[1\]](#)[\[5\]](#)

Emergency Procedures

Rapid and correct response to an emergency can significantly mitigate harm. All personnel must be familiar with these procedures before beginning work.[\[1\]](#)

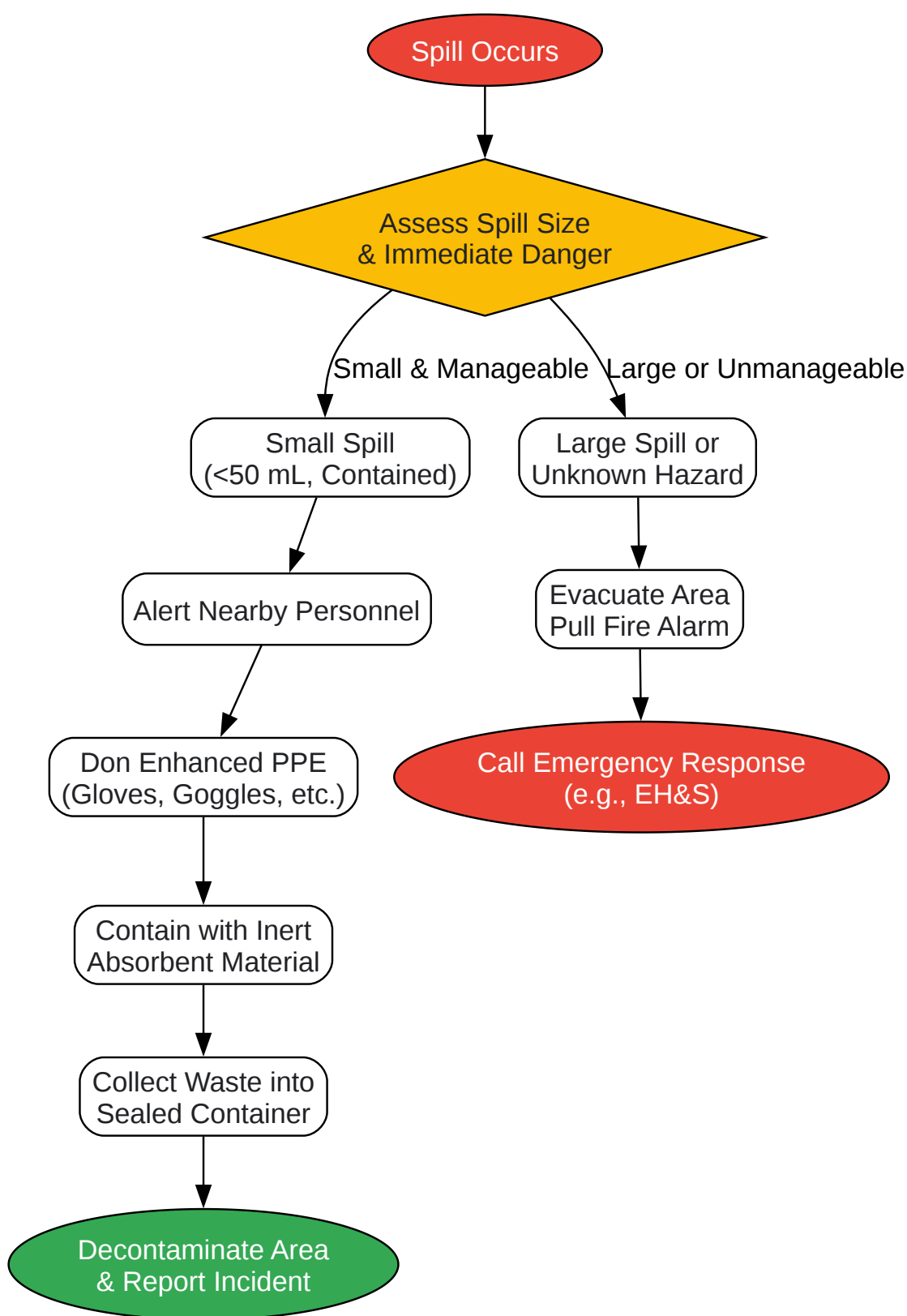
| Exposure Route | First Aid Measures | Source |
|----------------|---|--------|
| Inhalation | Move the victim to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Call a physician immediately.[1] | [1] |
| Skin Contact | Do not hesitate. Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes. A safety shower must be used for large area contact. Call a physician immediately.[1] | [1] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. An eyewash station should be used. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[1] | [1] |
| Ingestion | Do NOT induce vomiting due to the risk of perforation.[1] If the victim is conscious and alert, have them rinse their mouth with water and drink two glasses of water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[1] | [1] |

SOP 2: Accidental Spill Response (Small Spill < 50 mL)

- **Evacuate & Alert:** Alert personnel in the immediate vicinity and evacuate the area if necessary.
- **Contain:** If safe to do so, prevent the spill from spreading by diking with an inert, non-combustible absorbent material such as vermiculite, sand, or earth. Do not use combustible materials like paper towels for the initial containment.
- **Neutralize/Absorb:** Cover the spill with the absorbent material.
- **Collect:** Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste.
- **Decontaminate:** Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- **Dispose:** All contaminated materials, including PPE, must be disposed of as hazardous waste.
- **Report:** Report the incident to the laboratory supervisor or safety officer.

Diagram: Spill Response Protocol

This flowchart outlines the critical decision points and actions for responding to a chemical spill.



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Caption: Logical workflow for responding to a spill of **6-(Aminomethyl)pyridin-2-amine**.

Stability and Reactivity

- **Stability:** The compound is stable under normal laboratory conditions.[1]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong acids, as these can cause vigorous and potentially hazardous reactions.[2]
- **Hazardous Decomposition Products:** When heated to decomposition, it may emit toxic fumes including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[3]

Toxicological Information

The toxicological properties of **6-(Aminomethyl)pyridin-2-amine** have not been thoroughly investigated.[1][2] However, the available data and its chemical class suggest it should be handled with extreme care.

- **Acute Toxicity:** While oral, dermal, and inhalation data are not available for this specific compound, an intravenous LD₅₀ in mice was reported as 340 mg/kg.[1] Observed effects at this dose included convulsions and excitement.[1] Structurally similar aminopyridines are known to be toxic if swallowed or in contact with skin.[5]
- **Corrosivity:** As established, the material is extremely destructive to the tissues of the mucous membranes, upper respiratory tract, eyes, and skin.[1] Ingestion can cause severe swelling and damage to delicate tissues, with a danger of perforation.[2]
- **Carcinogenicity:** No component of this product is identified as a probable, possible, or confirmed human carcinogen by IARC, NTP, or OSHA.[1]

Disposal Considerations

All waste containing **6-(Aminomethyl)pyridin-2-amine** must be treated as hazardous.

- **Chemical Waste:** Dispose of the chemical and any solutions in a designated, properly labeled hazardous waste container.
- **Contaminated Materials:** All items that have come into contact with the compound, including gloves, pipette tips, and cleaning materials, must be disposed of in a solid hazardous waste container.

- Regulations: Adhere strictly to all local, state, and federal regulations for hazardous waste disposal.[2]

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